Spectroscopic Characterization of 3-Trimethylsilylpropynal: A Technical Guide

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Compound of Interest

Compound Name:	*3-Trimethylsilylpropynal*
CAS No.:	*2975-46-4*
Cat. No.:	*B1302788*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-trimethylsilylpropynal**, a valuable bifunctional reagent in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development who utilize advanced analytical techniques for molecular characterization. We will delve into the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic properties of this compound, offering insights into spectral interpretation, experimental protocols, and the underlying principles that govern its spectroscopic behavior.

Introduction

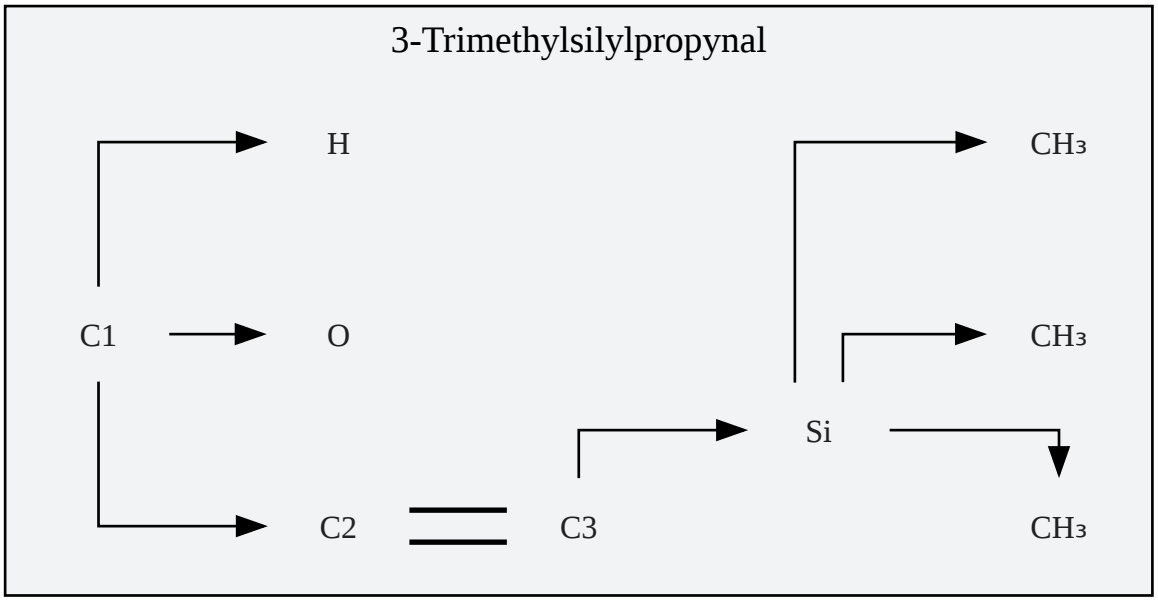
3-Trimethylsilylpropynal, with the chemical formula $C_6H_{10}OSi$, is a versatile building block featuring a terminal alkyne protected by a trimethylsilyl (TMS) group and a reactive aldehyde functionality. This unique combination allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of complex organic molecules. Accurate spectroscopic characterization is paramount for confirming its identity, assessing purity, and understanding its reactivity. This guide will provide a detailed analysis of its ^{1}H NMR, ^{13}C NMR, and IR spectra. While experimental data for this specific compound is not readily available in

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the public domain, this guide will present predicted spectroscopic data based on well-established principles and data from analogous compounds.

Molecular Structure and Atom Numbering

To facilitate the discussion of spectroscopic data, the following molecular structure and atom numbering scheme for **3-trimethylsilylpropynal** will be used throughout this guide.



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Caption: Molecular structure of **3-Trimethylsilylpropynal** with atom numbering.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ^{1}H NMR Data

The predicted ^{1}H NMR chemical shifts for **3-trimethylsilylpropynal** in a deuterated chloroform ($CDCl_3$) solvent are summarized in the table below. These predictions are based on established chemical shift ranges for similar functional groups.[1][2][3]

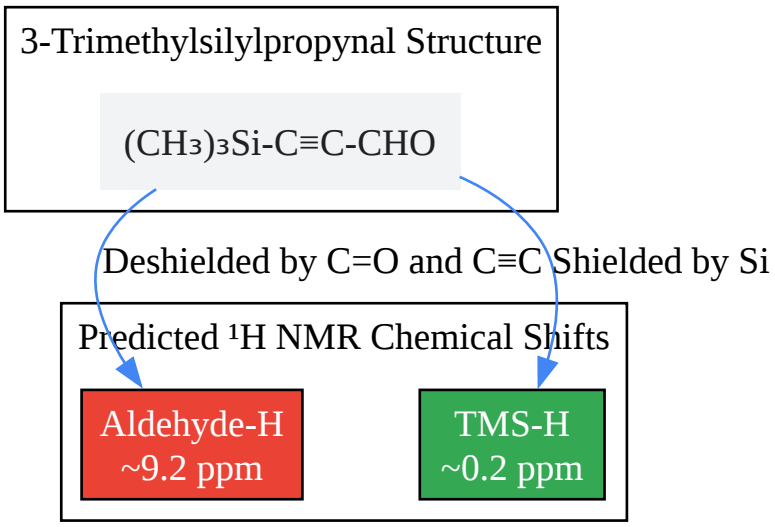
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Proton	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Aldehyde-H	9.1 - 9.3	Singlet (s)	1H
$(CH_3)_3Si-$	0.2 - 0.3	Singlet (s)	9H

Interpretation of the ^1H NMR Spectrum

- Aldehyde Proton (9.1 - 9.3 ppm): The proton attached to the carbonyl carbon (aldehyde proton) is expected to appear in the highly deshielded region of the spectrum, typically between 9 and 10 ppm.[3] The strong electron-withdrawing effect of the carbonyl group and the anisotropic effect of the carbon-carbon triple bond contribute to this significant downfield shift. Due to the absence of adjacent protons, this signal is predicted to be a sharp singlet.

- Trimethylsilyl (TMS) Protons (0.2 - 0.3 ppm): The nine equivalent protons of the three methyl groups attached to the silicon atom are expected to resonate at a very high field (upfield), typically around 0.2 ppm. The electropositive nature of silicon leads to increased shielding of these protons. This signal will appear as a strong singlet due to the free rotation around the Si-C bonds, making all nine protons chemically equivalent.



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Caption: Key ^1H NMR correlations for **3-Trimethylsilylpropynal**.

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Experimental Protocol for ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-trimethylsilylpropynal** in about 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Utilize a 300 MHz or higher field NMR spectrometer.
- Data Acquisition: Acquire the spectrum at room temperature using a standard proton pulse program. Key parameters include a spectral width of approximately 15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- Processing: Apply a Fourier transform to the free induction decay (FID) signal. Phase and baseline correct the resulting spectrum. Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm. Integrate the signals to determine the relative number of protons.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides valuable information about the carbon framework of a molecule.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR chemical shifts for **3-trimethylsilylpropynal** in $CDCl_3$ are presented below. These values are estimated based on typical chemical shifts for similar carbon environments.[4][5][6]

Carbon	Predicted Chemical Shift (ppm)
C=O (Aldehyde)	175 - 180
Si-C≡	100 - 105
≡C-CHO	90 - 95
$(CH_3)_3Si$-	-1.0 - 0.0

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Interpretation of the ^{13}C NMR Spectrum

- Carbonyl Carbon (175 - 180 ppm): The carbon atom of the aldehyde group is the most deshielded carbon in the molecule and is expected to appear significantly downfield.[3]
- Alkynyl Carbons (90 - 105 ppm): The two sp-hybridized carbons of the alkyne group will resonate in the characteristic alkyne region of the spectrum. The carbon attached to the silicon atom (Si-C≡) is expected to be slightly further downfield than the carbon attached to the carbonyl group (≡C-CHO).
- Trimethylsilyl (TMS) Carbons (-1.0 - 0.0 ppm): The three equivalent methyl carbons of the TMS group are highly shielded due to the electropositive silicon atom and will appear upfield, potentially at or slightly below 0 ppm.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup: Employ a spectrometer with a carbon-observe probe, typically operating at 75 MHz for a 300 MHz proton instrument.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. This will result in each unique carbon appearing as a singlet. A wider spectral width (e.g., 200-220 ppm) is necessary compared to ^{1}H NMR.
- Processing: Process the data similarly to the ^{1}H NMR spectrum. The solvent signal of $CDCl_3$ (a triplet centered at ~77.16 ppm) can be used as a secondary reference.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Frequencies

The key predicted IR absorption bands for **3-trimethylsilylpropynal** are listed below. These predictions are based on characteristic vibrational frequencies of the functional groups present. [7][8][9]

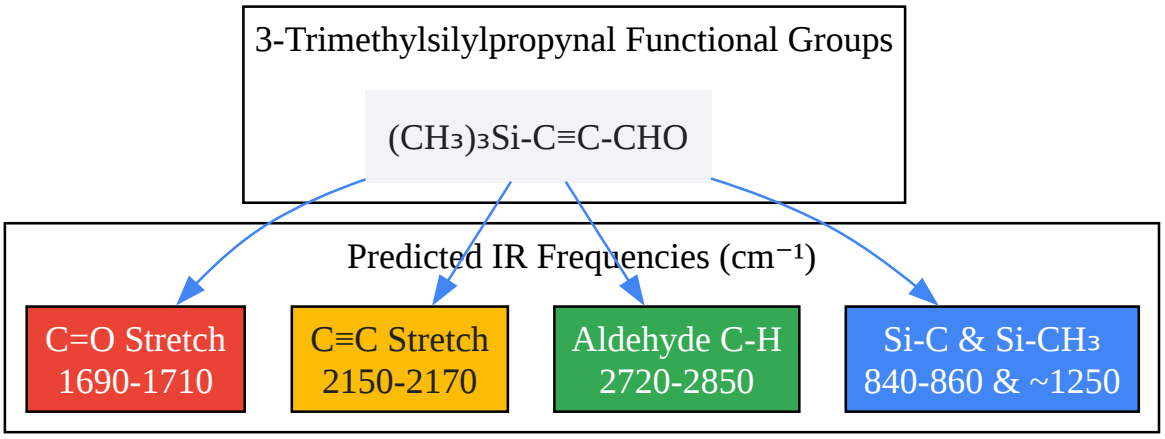
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Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
C=O Stretch (Aldehyde)	1690 - 1710	Strong
C≡C Stretch (Alkyne)	2150 - 2170	Medium to Weak
C-H Stretch (Aldehyde)	2820 - 2850 and 2720 - 2750	Medium (often two bands)
Si-CH_3 Symmetric Bend	~1250	Strong
Si-C Stretch	840 - 860	Strong

Interpretation of the IR Spectrum

- C=O Stretch (1690 - 1710 cm^{-1}): A strong absorption band in this region is characteristic of the carbonyl group of an α,β-unsaturated aldehyde.[10] Conjugation with the alkyne lowers the frequency compared to a saturated aldehyde.
- C≡C Stretch (2150 - 2170 cm^{-1}): The carbon-carbon triple bond stretch for a silyl-substituted alkyne is expected in this region. The intensity is often reduced due to the symmetry of the substitution.[11]
- C-H Stretch (Aldehyde) (2820 - 2850 and 2720 - 2750 cm^{-1}): The C-H stretch of the aldehyde group typically appears as a pair of medium-intensity bands, which is a very diagnostic feature for aldehydes.
- Si-CH_3 and Si-C Stretches (~1250 and 840 - 860 cm^{-1}): Strong absorptions corresponding to the symmetric bending of the Si-CH_3 groups and the Si-C stretch are characteristic of the trimethylsilyl group.[8]

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Caption: Key IR functional group frequencies for **3-Trimethylsilylpropynal**.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: For a liquid sample like **3-trimethylsilylpropynal**, the spectrum can be obtained neat by placing a drop of the liquid between two salt plates (e.g., NaCl or KBr).
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the range of 4000 to 400 cm^{-1}. A background spectrum of the clean salt plates should be recorded first and subtracted from the sample spectrum.
- Processing: The resulting spectrum is typically plotted as percent transmittance versus wavenumber (cm^{-1}).

Synthesis of 3-Trimethylsilylpropynal

A common route to **3-trimethylsilylpropynal** involves the oxidation of the corresponding alcohol, 3-trimethylsilyl-2-propyn-1-ol.

Step 1: Synthesis of 3-Trimethylsilyl-2-propyn-1-ol

This precursor can be synthesized from propargyl alcohol and a silylating agent like chlorotrimethylsilane.

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Step 2: Oxidation to **3-Trimethylsilylpropynal**

Various oxidizing agents can be employed for the conversion of the alcohol to the aldehyde, such as pyridinium chlorochromate (PCC) or a Swern oxidation. A representative procedure using PCC is outlined below.

Experimental Protocol:

- To a stirred suspension of pyridinium chlorochromate (PCC) in dichloromethane (CH_2Cl_2), add a solution of 3-trimethylsilyl-2-propyn-1-ol in CH_2Cl_2 dropwise at room temperature.
- Stir the reaction mixture for several hours until the starting material is consumed (monitored by TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel or Florisil to remove the chromium salts.
- Concentrate the filtrate under reduced pressure to yield the crude **3-trimethylsilylpropynal**, which can be further purified by distillation or column chromatography.

Conclusion

This technical guide has provided a detailed overview of the predicted ^{1}H NMR, ^{13}C NMR, and IR spectroscopic data for **3-trimethylsilylpropynal**. The interpretation of these spectra, along with detailed experimental protocols, offers a comprehensive resource for the characterization of this important synthetic intermediate. The provided information, grounded in established spectroscopic principles, will aid researchers in the confident identification and utilization of **3-trimethylsilylpropynal** in their synthetic endeavors.

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